

Technical Support Center: Bismuth-213

Decontamination

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Compound of Interest

Compound Name: Bismuth-213

Cat. No.: B1240523

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This guide provides researchers, scientists, and drug development professionals with essential information for safely managing and decontaminating spills of **Bismuth-213** (Bi-213).

Frequently Asked Questions (FAQs)

Q1: What are the primary radiological hazards associated with a **Bismuth-213** spill?

A1: **Bismuth-213** has a half-life of 45.6 minutes and decays through both beta and alpha emission.^{[1][2][3]} The primary hazard comes from its decay product, Polonium-213 (Po-213), which is a potent alpha emitter with a very short half-life (4.2 microseconds) and high energy (8.375 MeV).^{[1][2]} Alpha particles pose a significant internal hazard if inhaled, ingested, or absorbed through wounds. While the alpha particles from Bi-213 itself and its progeny have a short range and will not penetrate the outer layer of skin, internal contamination can deliver a high dose of radiation to tissues.^{[1][4]} Bi-213 also emits gamma radiation (440 keV), which can contribute to external exposure.^[3]

Q2: What immediate steps should I take after a **Bismuth-213** spill?

A2: The immediate response to a Bi-213 spill should follow the "SWIMS" principle:

- S - Stop the spill and prevent it from spreading further. Cover the spill with absorbent paper.^{[5][6]}
- W - Warn others in the vicinity about the spill.^{[5][6]}

- I - Isolate the contaminated area to prevent entry and cross-contamination.[5]
- M - Minimize your exposure by leaving the immediate area and preventing the spread of contamination.[7]
- S - Summon assistance by immediately notifying your institution's Radiation Safety Officer (RSO).[8][9]

Q3: What personal protective equipment (PPE) is required for cleaning up a Bi-213 spill?

A3: Appropriate PPE is crucial for preventing personal contamination. This includes:

- Disposable waterproof gloves (double gloving is recommended).[10][11]
- A lab coat.[5]
- Eye protection.[5]
- Booties or shoe coverings.[5]

Q4: What type of radiation detector should I use to survey for **Bismuth-213** contamination?

A4: For detecting the alpha particles emitted by Bi-213 and its progeny, an alpha-specific probe, such as a zinc sulfide (ZnS) scintillation detector, is preferable to a standard Geiger-Müller (GM) detector.[10][11] Alpha probes can filter out beta and gamma radiation, leading to lower background readings and a lower minimum detectable activity.[10][11] A thin-window GM survey meter can also be used to detect the beta and gamma emissions.[8]

Q5: What are the acceptable limits for residual surface contamination after a cleanup?

A5: The acceptable limits for residual contamination can vary by institution and regulatory body. However, a common guideline for alpha emitters is a removable contamination level of less than 20 dpm/100 cm². Always consult your institution's Radiation Safety Manual for specific action levels.

Troubleshooting Guides

Problem: I have repeatedly decontaminated the spill area, but my survey meter still shows readings above background levels.

Possible Cause	Troubleshooting Step
Ineffective Decontamination Agent	The chemical form of the spilled Bi-213 may not be soluble in the cleaning agent used. Try a different decontamination solution, such as a commercial product like "Radiacwash" or "Count-Off," or a chelating agent like EDTA. [5] [7] [12]
Porous or Cracked Surface	The contamination may have penetrated a porous surface (e.g., unsealed concrete, wood) or cracks. If the contamination is "fixed" and cannot be removed, the area may need to be shielded or the contaminated material may need to be removed as radioactive waste. [6]
Contaminated Cleaning Equipment	You may be spreading the contamination with contaminated gloves, wipes, or survey equipment. Change gloves frequently and use fresh cleaning materials for each pass. [5] Decontaminate your survey meter probe after each measurement.
High Background Radiation	Ensure you are comparing your survey readings to the correct background level for that area. Background radiation levels can fluctuate.

Problem: My alpha probe is not detecting any contamination, but I am certain a spill occurred.

Possible Cause	Troubleshooting Step
Detector Malfunction	Check the battery and ensure the detector is functioning correctly by testing it with a known alpha source.
Probe Window is Too Far from the Surface	Alpha particles have a very short range in air. Ensure the detector window is held very close (within 1 cm) to the surface being surveyed.
Intervening Material	Any layer of material, including water, paper, or even a thin layer of dust, can block alpha particles from reaching the detector. Ensure the surface is dry and free of debris before surveying.
Contamination is Removable, Not Fixed	A direct survey may not detect low levels of removable contamination. Perform a wipe test to assess for removable alpha contamination.

Quantitative Data Summary

Table 1: **Bismuth-213** Radiological Data

Property	Value	Reference
Half-life	45.6 minutes	[1][2]
Primary Emissions	Alpha (α), Beta (β), Gamma (γ)	[3]
Primary Alpha Energy (from Po-213)	8.375 MeV	[1][2]
Primary Gamma Energy	440 keV	[2][3]
Alpha Particle Range in Tissue	40-85 μm	[1][2]

Table 2: Decontamination Action Levels

Condition	Action Level	Reference
Minor Spill Cleanup	< 1 mCi	[8]
Major Spill (Requires RSO)	> 10 μ Ci	[5]
Personnel Skin Contamination (Requires RSO notification)	> 10,000 dpm	[8]
Removable Alpha Contamination Limit	< 20 dpm/100 cm ²	General Guideline

Experimental Protocols

Protocol 1: Wipe Test for Removable Alpha Contamination

Objective: To determine the amount of removable radioactive contamination on a surface.

Materials:

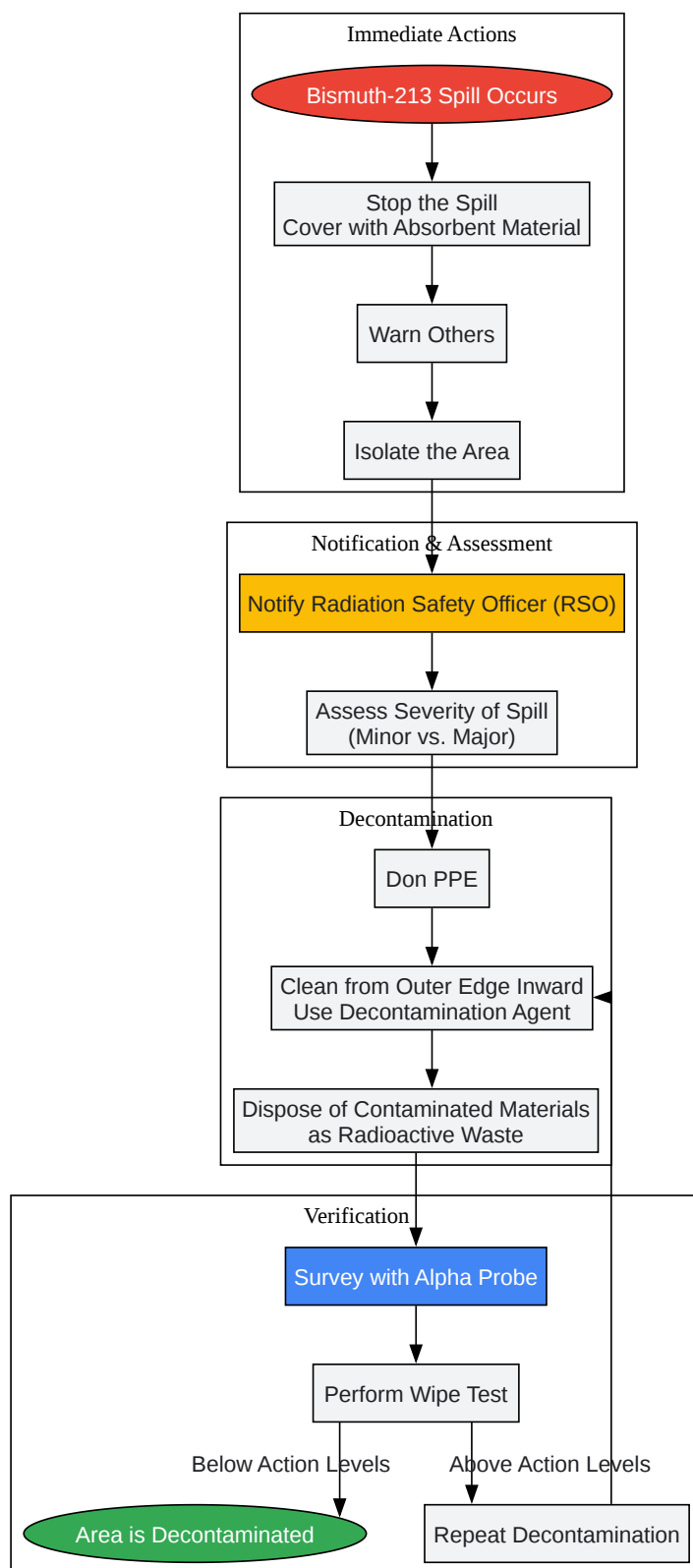
- Filter paper or cotton swab
- Solvent (e.g., ethanol or deionized water)
- Template to define a 100 cm² area (10 cm x 10 cm)
- Forceps
- Labeled sample container (e.g., vial or envelope)
- Liquid Scintillation Counter or Gas-Flow Proportional Counter

Procedure:

- Define a 100 cm² area on the surface to be tested.
- Using forceps, moisten a piece of filter paper or a swab with the chosen solvent.
- Wipe the 100 cm² area using moderate pressure. Move in an "S" pattern, starting from the outside and working inward to cover the entire area.

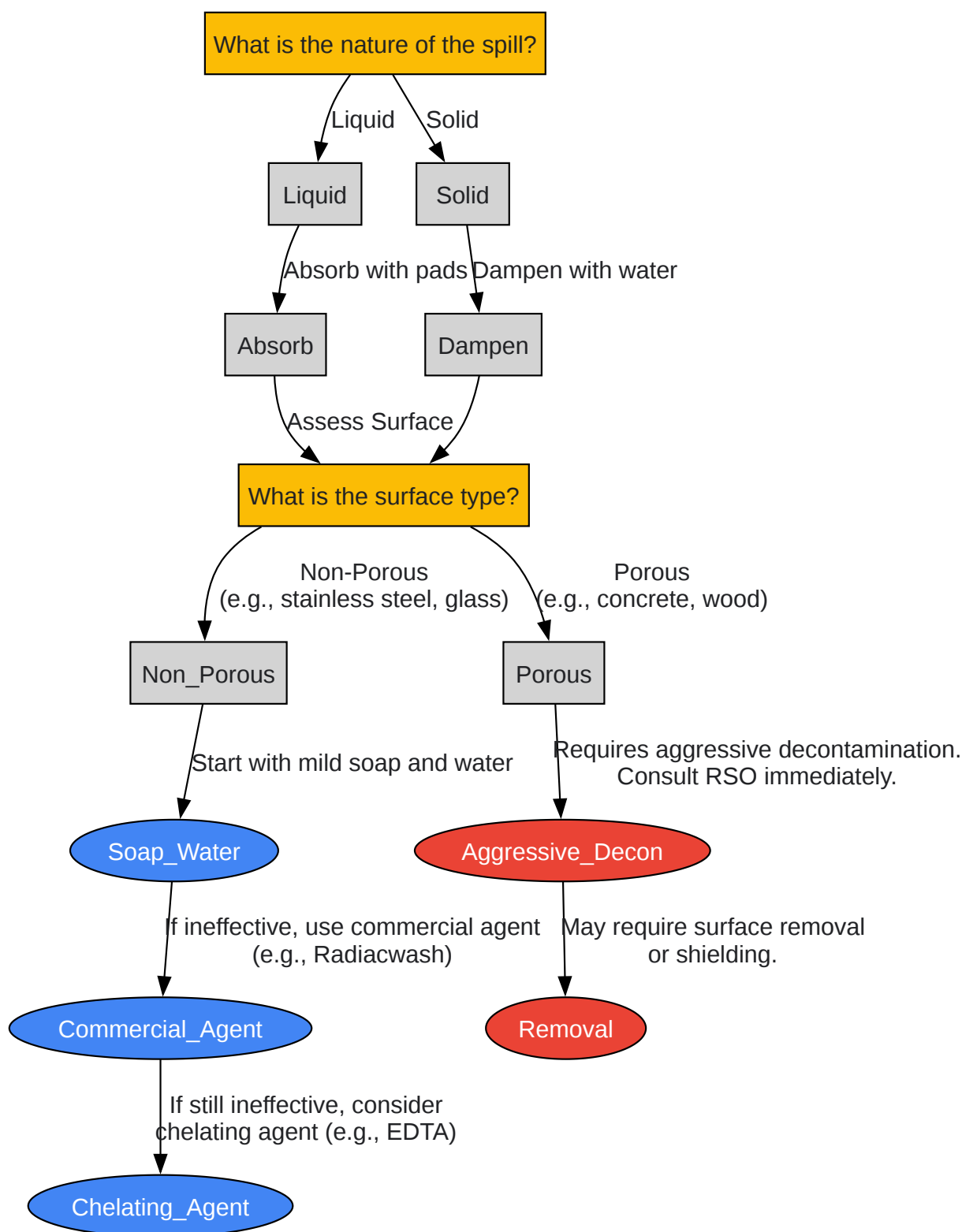
- Place the wipe sample in a labeled container.
- Analyze the sample using a Liquid Scintillation Counter or a Gas-Flow Proportional Counter to determine the activity in disintegrations per minute (dpm).
- Record the result and compare it to the established action levels.

Visualizations



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Caption: Workflow for a **Bismuth-213** spill response.



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Caption: Decision tree for selecting a decontamination agent.

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